

Introduction: The Strategic Importance of Polysubstituted Aromatics

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Compound of Interest

Compound Name: *1-Bromo-3-chloro-5-phenoxybenzene*

Cat. No.: *B8207630*

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Halogenated benzenes are fundamental scaffolds in the design of novel therapeutics and functional materials.[3][4] The specific arrangement and nature of halogen substituents on the aromatic ring profoundly influence a molecule's steric and electronic properties. This, in turn, can enhance metabolic stability, improve bioavailability, and fine-tune binding affinity to biological targets.[3] 1-Bromo-3-chloro-5-iodobenzene is a prime example of a strategically designed intermediate, offering three distinct halogen atoms that can be selectively functionalized through various cross-coupling and substitution reactions.

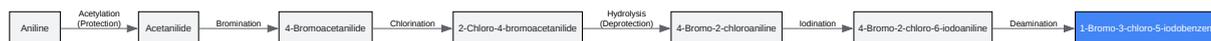
A Historical Perspective: The Synthesis of a Versatile Building Block

The preparation of 1-Bromo-3-chloro-5-iodobenzene is a multi-step process that showcases several key principles of electrophilic aromatic substitution and functional group manipulation. [5][6] The most common synthetic routes start from readily available aniline, involving a sequence of protection, halogenation, and deamination steps.[5]

The synthesis is a testament to the intricate control required in organic chemistry to achieve a specific substitution pattern on an aromatic ring. The directing effects of the substituents are carefully orchestrated at each stage to ensure the desired regioselectivity.

Visualizing the Synthesis Pathway

The following diagram illustrates a common synthetic route to 1-Bromo-3-chloro-5-iodobenzene from aniline.



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Caption: Multi-step synthesis of 1-Bromo-3-chloro-5-iodobenzene from aniline.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is crucial for its application in synthesis and material design. The table below summarizes the key properties of 1-Bromo-3-chloro-5-iodobenzene.

Property	Value	Source
CAS Number	13101-40-1	[7][8]
Molecular Formula	C ₆ H ₃ BrClI	[7][8]
Molecular Weight	317.35 g/mol	[7][8]
Appearance	White to greyish-yellow or brown crystalline powder	
Melting Point	85.8 °C	[9]
Boiling Point	280.4 °C at 760 mmHg	[9]
InChIKey	RSGRRCWDCXLEHS-UHFFFAOYSA-N	[7]

Experimental Protocol: Deamination of 4-Bromo-2-chloro-6-iodoaniline

The final step in the synthesis, the deamination of the amino group, is critical for arriving at the target compound. While traditional methods often use sodium nitrite in acidic solutions, a more

modern and efficient procedure utilizes isoamyl nitrite in an aprotic solvent like N,N-dimethylformamide (DMF).[10] This method often leads to higher yields and a simplified work-up.[10]

Objective: To synthesize 1-Bromo-3-chloro-5-iodobenzene via the deamination of 4-Bromo-2-chloro-6-iodoaniline.

Materials:

- 4-Bromo-2-chloro-6-iodoaniline
- N,N-dimethylformamide (DMF)
- Isoamyl nitrite
- 3M Hydrochloric acid (HCl)
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Methanol

Procedure:

- Set up a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Dissolve 1.0 gram of 4-bromo-2-chloro-6-iodoaniline in 5 mL of DMF in the flask.[11]
- In a separate step, prepare a solution of 0.75M isoamyl nitrite in DMF. Add 6 mL of this solution to the reaction flask.[11]
- Gently heat the mixture in a water bath to approximately 70°C.[11]
- After the reaction is complete (as determined by thin-layer chromatography), allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and add 30 mL of 3M HCl.[11]

- Extract the product from the aqueous layer with two portions of approximately 20 mL of diethyl ether each.[\[11\]](#)
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Evaporate the diethyl ether under reduced pressure to obtain the crude product.[\[11\]](#)
- Recrystallize the crude product from hot methanol to yield pure 1-Bromo-3-chloro-5-iodobenzene.[\[11\]](#)

Trustworthiness of the Protocol: This protocol incorporates aprotic diazotization, which offers procedural benefits such as shorter reaction times without compromising the yield.[\[11\]](#) The use of an extraction and recrystallization process ensures the purification of the final product.

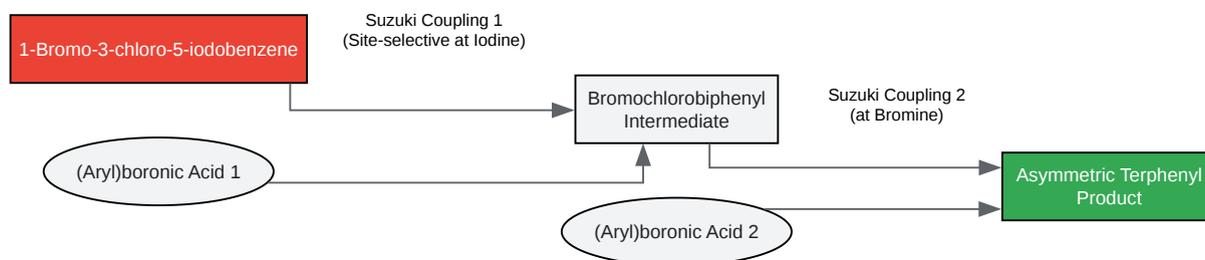
Applications in Research and Drug Development

1-Bromo-3-chloro-5-iodobenzene is a valuable intermediate in the synthesis of a wide range of organic compounds.[\[1\]](#) Its utility stems from the differential reactivity of the three halogen atoms, which allows for selective functionalization.

- **Pharmaceutical Synthesis:** It serves as a starting material for the synthesis of complex molecules with potential biological activity.[\[1\]](#)[\[12\]](#)
- **Agrochemical Industry:** This compound is a key intermediate in the production of various agrochemicals.[\[1\]](#)
- **Materials Science:** It is utilized in the development of new organic materials with specific electronic or photophysical properties.[\[1\]](#)
- **Organic Synthesis:** As a building block, it is employed in cross-coupling reactions, such as Suzuki and Sonogashira couplings, to construct more elaborate molecular frameworks.[\[10\]](#)

Visualizing its Role as a Synthetic Building Block

The following diagram illustrates the use of 1-Bromo-3-chloro-5-iodobenzene in a sequential Suzuki coupling reaction, a powerful method for forming carbon-carbon bonds.



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Caption: Sequential Suzuki couplings using 1-Bromo-3-chloro-5-iodobenzene.

Conclusion

While the initially requested compound, **1-Bromo-3-chloro-5-phenoxybenzene**, remains obscure in the scientific literature, the detailed examination of 1-Bromo-3-chloro-5-iodobenzene provides a valuable insight into the synthesis and application of polyhalogenated aromatic compounds. Its strategic design and the synthetic routes developed for its preparation underscore the elegance and precision of modern organic chemistry. As a versatile building block, it continues to be a valuable tool for researchers in the creation of novel and complex molecules for a wide array of applications.

References

- BLD Pharm. (n.d.). 1-Bromo-3-chloro-5-methoxybenzene.
- Echemi. (n.d.). 1-Bromo-3-chloro-5-(trifluoromethoxy)benzene.
- PubChem. (n.d.). 1-Bromo-3-chloro-5-methoxybenzene.
- Narang, S. (2023, December 16). 6 STAGE SYNTHESIS OF 1-BROMO-3-CHLORO-5-IODOBENZENE FROM ANILINE. Medium.
- Google Docs. (n.d.). Synthesis of 1-Bromo-3-Chloro-5-Iodobenzene_part 2.
- Google Patents. (n.d.). EP0046859A1 - Process for the preparation of 1-bromo-3,5-dichlorobenzene.
- PubChem. (n.d.). 1-Bromo-3-chloro-5-iodobenzene.
- Google Docs. (n.d.). Synthesis of 1-Bromo-3-Chloro-5-Iodobenzene_part 1.
- ChemicalBook. (n.d.). 1-BROMO-3-CHLORO-5-IODOBENZENE synthesis.
- Echemi. (n.d.). 1-BROMO-3-CHLORO-5-NITROBENZENE Formula.
- Sigma-Aldrich. (n.d.). 1-Bromo-3-chloro-5-iodobenzene.

- Chegg. (2020, October 13). Solved Devise a synthesis of 1-bromo-3-chlorobenzene.
- Chem-Impex. (n.d.). 1-Bromo-3-chloro-5-fluorobenzene.
- ResearchGate. (n.d.). Microscale Synthesis of 1-Bromo-3-chloro-5-iodobenzene: An Improved Deamination of 4-Bromo-2-chloro-6-iodoaniline.
- Guidechem. (n.d.). 1-BROMO-3-CHLORO-5-NITROBENZENE 219817-43-3 wiki.
- LookChem. (n.d.). CAS No.13101-40-1,1-Bromo-3-chloro-5-iodobenzene Suppliers.
- Ningxia Yiming Biomedical Technology Co., Ltd. (n.d.). 1-BROMO-3-CHLORO-5-IODOBENZENE.
- (n.d.). The Role of 1-Bromo-3,5-difluorobenzene in Modern Drug Discovery.
- Benchchem. (n.d.). Application of 5-Bromo-1,3-dichloro-2-ethoxybenzene in Agrochemical Development.
- LookChem. (n.d.). Cas 13101-40-1,1-BROMO-3-CHLORO-5-IODOBENZENE.
- Benchchem. (n.d.). 1-Bromo-3-chloro-5-iodobenzene.

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Sources

1. [Cas 13101-40-1,1-BROMO-3-CHLORO-5-IODOBENZENE | lookchem \[lookchem.com\]](#)
2. [1-Bromo-3-chloro-5-iodobenzene | 13101-40-1 | Benchchem \[benchchem.com\]](#)
3. [nbinno.com \[nbinno.com\]](#)
4. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
5. [medium.com \[medium.com\]](#)
6. [Synthesis of 1-Bromo-3-Chloro-5-Iodobenzene_part 1 \[docs.google.com\]](#)
7. [1-Bromo-3-chloro-5-iodobenzene | C6H3BrClI | CID 554123 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
8. [1-BROMO-3-CHLORO-5-IODOBENZENE synthesis - chemicalbook \[chemicalbook.com\]](#)
9. [1-BROMO-3-CHLORO-5-IODOBENZENE - Products - Ningxia Yiming Biomedical Technology Co., Ltd \[en.nxybio.com\]](#)
10. [researchgate.net \[researchgate.net\]](#)

- [11. Synthesis of 1-Bromo-3-Chloro-5-Iodobenzene_part 2 - Google 文档 \[docs.google.com\]](#)
- [12. lookchem.com \[lookchem.com\]](#)
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